

# Methoxytyramine ELISA kit for microdialysis samples

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## Compound of Interest

Compound Name: Methoxytyramine

Cat. No.: B1233829

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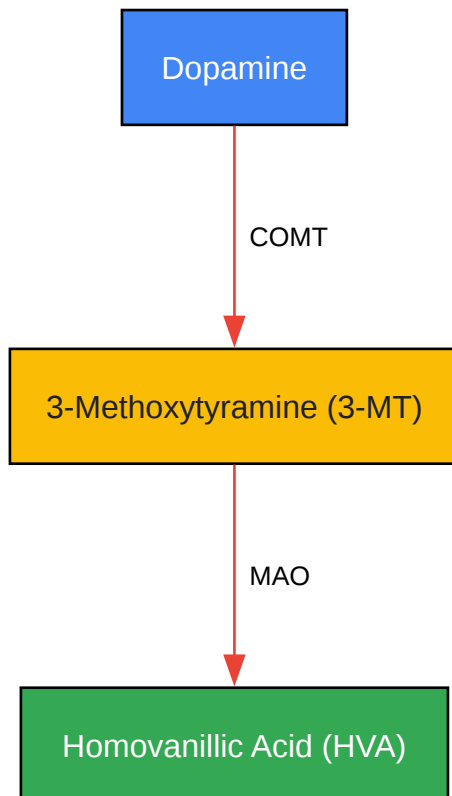
## Application Note: Methoxytyramine (3-MT) ELISA Kit

Application for the Quantification of 3-MT in Microdialysis Samples

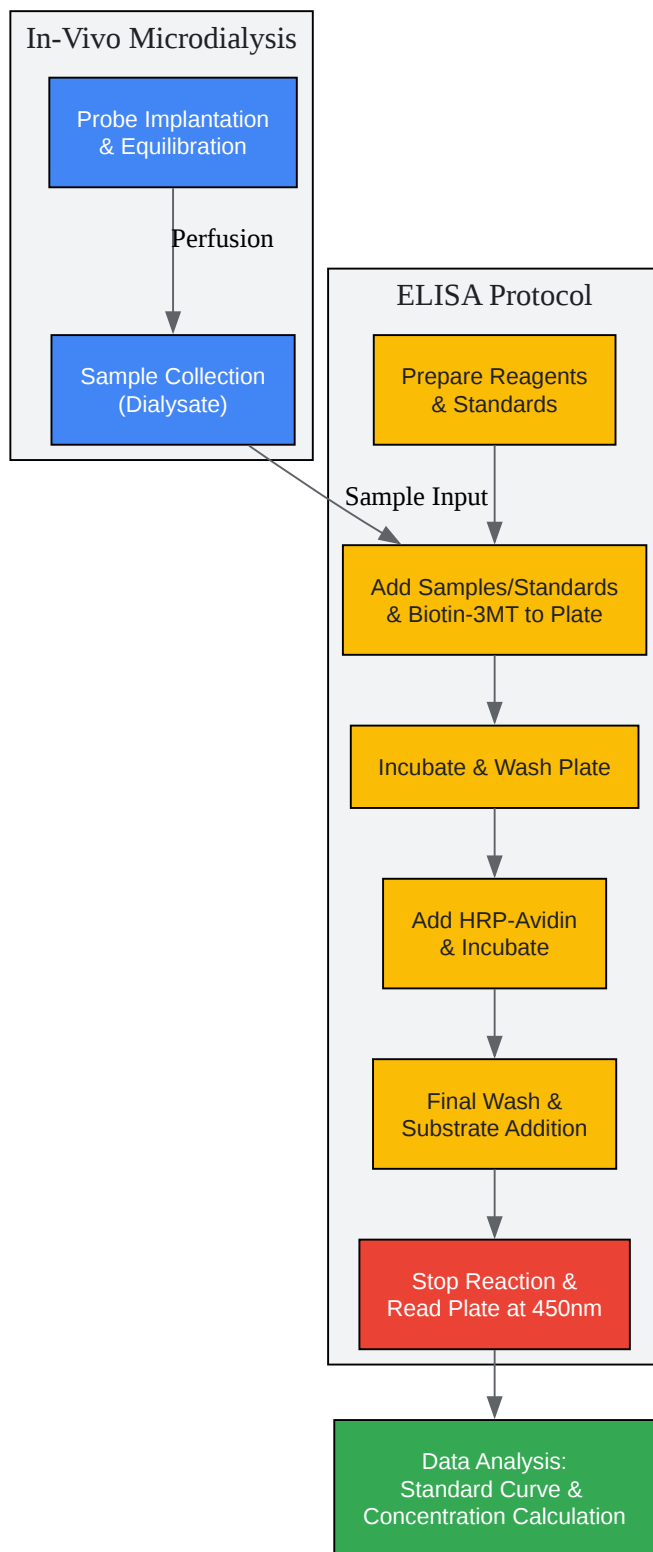
Audience: Researchers, scientists, and drug development professionals.

Introduction 3-**Methoxytyramine** (3-MT) is the primary extracellular metabolite of the neurotransmitter dopamine, formed through the action of the enzyme Catechol-O-methyltransferase (COMT).[1][2][3] Unlike other dopamine metabolites, the concentration of 3-MT in the brain's interstitial fluid is considered a reliable index of dopamine release.[4] Microdialysis is a widely used technique for sampling the extracellular environment of tissues in living animals, providing insights into neurochemical fluctuations in real-time.[5][6] This document provides a detailed protocol and application notes for using a competitive **Methoxytyramine** (3-MT) ELISA kit to quantify 3-MT concentrations in microdialysis samples, offering a viable alternative to chromatographic methods.

## Dopamine Metabolism Pathway



## Experimental Workflow: Microdialysis to ELISA

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## References

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